

# Physical characteristics of 3-Hexyl-2-methyl-1H-indole

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## Compound of Interest

Compound Name: 3-Hexyl-2-methyl-1H-indole

Cat. No.: B15470056

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## Technical Guide: 3-Hexyl-2-methyl-1H-indole

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Hexyl-2-methyl-1H-indole** is a substituted indole derivative. The indole scaffold is a prominent feature in many biologically active compounds and natural products, making its derivatives, such as **3-Hexyl-2-methyl-1H-indole**, of significant interest in medicinal chemistry and drug discovery. This technical guide provides a summary of the available physical characteristics and outlines general experimental protocols for their determination.

### Physical Characteristics

Specific experimental data for the physical characteristics of **3-Hexyl-2-methyl-1H-indole**, such as melting point, boiling point, and solubility, are not readily available in public databases and scientific literature. However, for the closely related isomer, 1-Hexyl-2-methyl-1H-indole (CAS No: 42951-37-1), the following information has been identified:

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>21</sub> N	Chem960
Molecular Weight	215.33 g/mol	Chem960

It is crucial to note that this data is for the 1-hexyl isomer and should be used with caution as the physical properties of the 3-hexyl isomer may differ.

## Experimental Protocols

In the absence of specific experimental data for **3-Hexyl-2-methyl-1H-indole**, this section outlines standard methodologies for determining the key physical properties of solid organic compounds.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Workflow for Melting Point Determination:



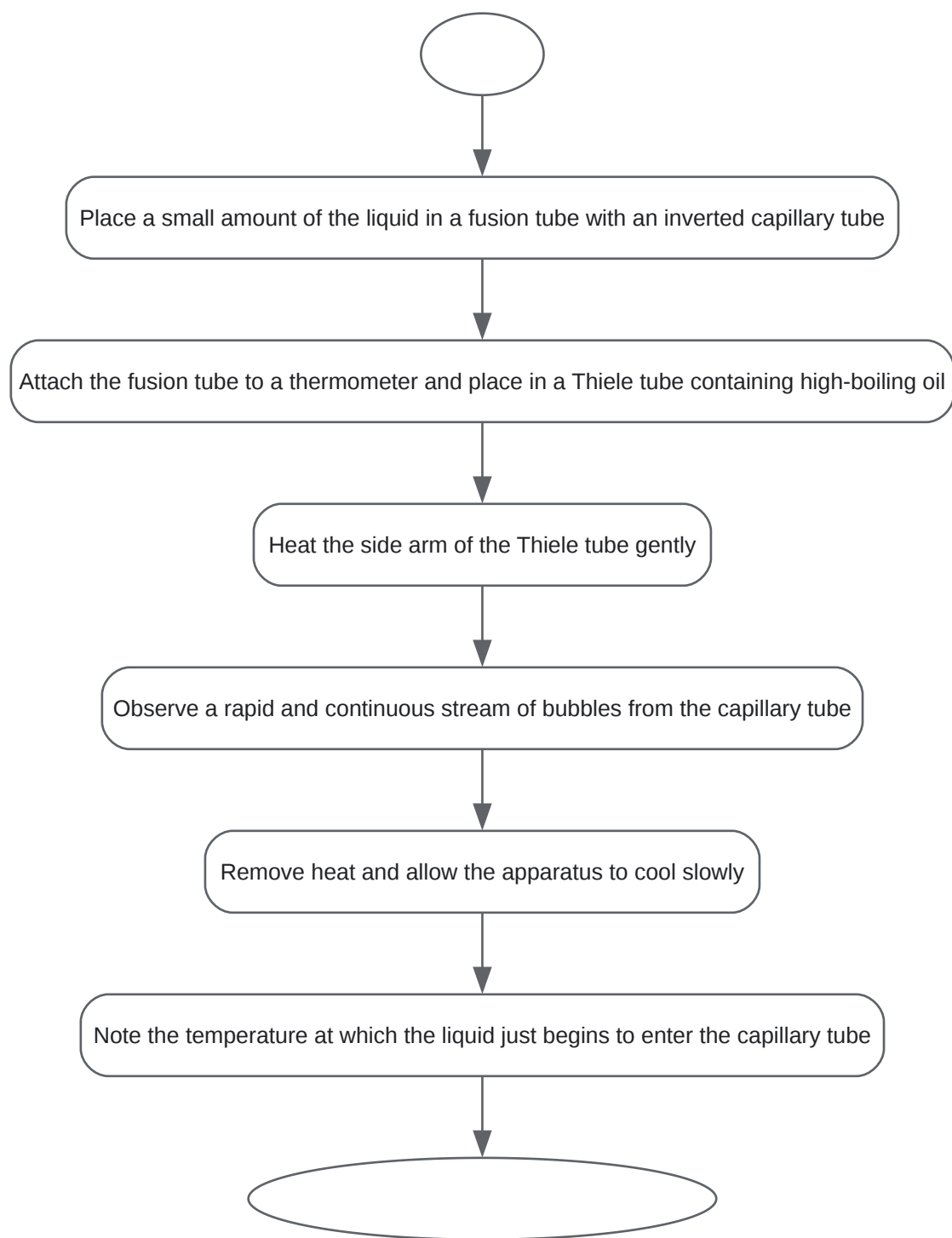
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Caption: Workflow for determining the melting point of a solid organic compound.

### Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Logical Flow for Boiling Point Determination (Thiele Tube Method):



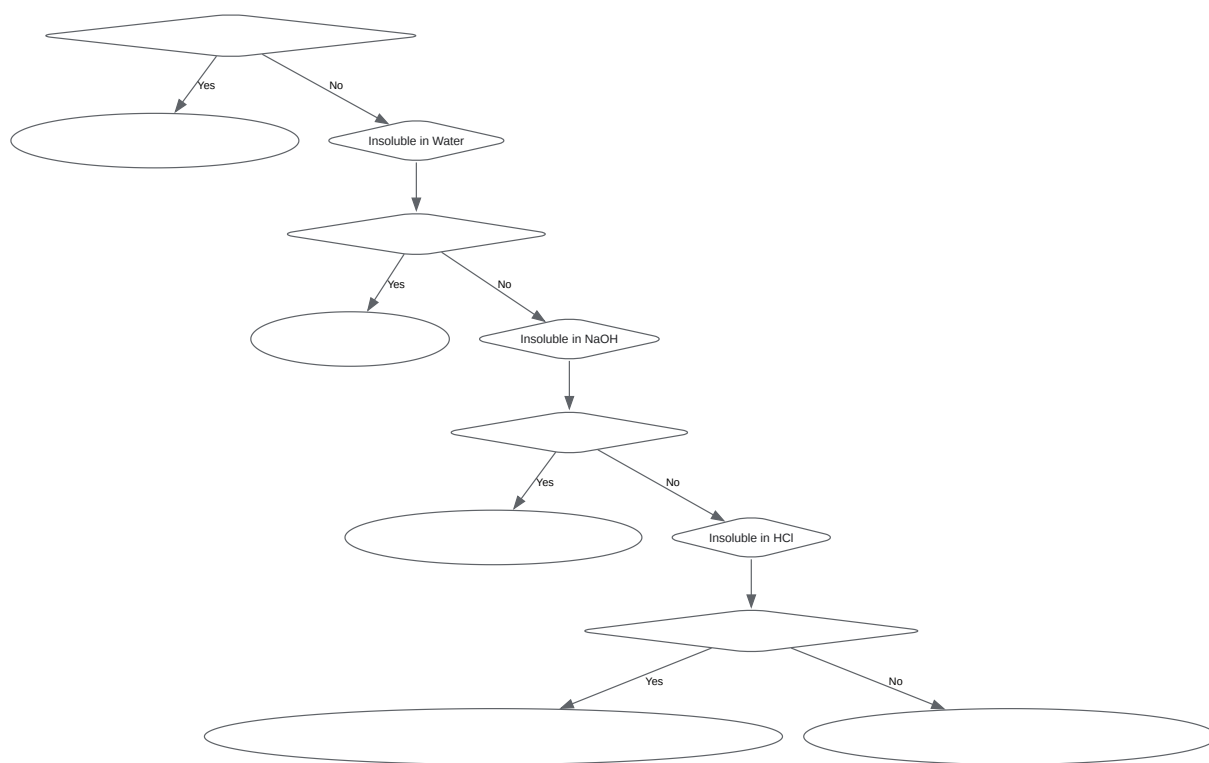
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Caption: Logical steps for determining the boiling point using the Thiele tube method.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent.

Decision Tree for Qualitative Solubility Testing:



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Caption: Decision process for determining the solubility class of an organic compound.

## Signaling Pathways and Experimental Workflows

Currently, there is no publicly available information on signaling pathways or specific experimental workflows in which **3-Hexyl-2-methyl-1H-indole** is directly involved. Research in this area would be necessary to elucidate its biological activity and mechanism of action.

## Conclusion

While **3-Hexyl-2-methyl-1H-indole** represents a molecule of interest for chemical and pharmaceutical research, a comprehensive public profile of its physical characteristics is not yet established. The experimental protocols provided in this guide offer a foundational approach for the determination of these properties. Further research is warranted to fully characterize this compound and to explore its potential biological activities.

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